

KF-14124 chemical structure and properties

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Compound of Interest

Compound Name: KF-14124

Cat. No.: B1673619

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In-Depth Technical Guide: KF-14124

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activity of **KF-14124**, a potent anti-ischemic agent. The information is compiled from seminal research and is intended to support further investigation and drug development efforts.

Chemical Structure and Properties

KF-14124, identified as compound 13 in the foundational study by Hayashi et al. (1993), is a 1,4:3,6-dianhydro-L-iditol 2-nitrate derivative with a phenylthiopropyl-substituted piperazine moiety.^[1] Its systematic name is (3S,3aS,6S,6aR)-6-(4-(3-(phenylthio)propyl)piperazin-1-yl)hexahydrofuro[3,2-b]furan-3-yl nitrate.^[2]

Chemical Structure:

A 2D representation of the chemical structure of **KF-14124** is provided below. This structure can be visualized from its SMILES notation.

O=--INVALID-LINK--

O[C@H]1CO[C@H]2[C@@H]1OC[C@@H]2N(CC3)CCN3CCCS4CCCC4^[2]

Physicochemical Properties:

A summary of the key physicochemical properties of **KF-14124** is presented in the table below.

Property	Value	Reference
CAS Number	134186-26-8	[2]
Chemical Formula	C19H27N3O5S	[2]
Molecular Weight	409.50 g/mol	[2]
Exact Mass	409.1671	[2]
Elemental Analysis	C, 55.73; H, 6.65; N, 10.26; O, 19.53; S, 7.83	[2]
Appearance	Solid powder	[2]
Solubility	Soluble in DMSO	[2]

Biological Activity and Mechanism of Action

KF-14124 is characterized as a potent, orally active anti-ischemic and antianginal agent.[1] As a nitrate derivative, its mechanism of action is presumed to involve the release of nitric oxide (NO), a key signaling molecule in the cardiovascular system that leads to vasodilation and improved blood flow to ischemic tissues.

The primary biological activities of **KF-14124**, as identified in preclinical studies, include:

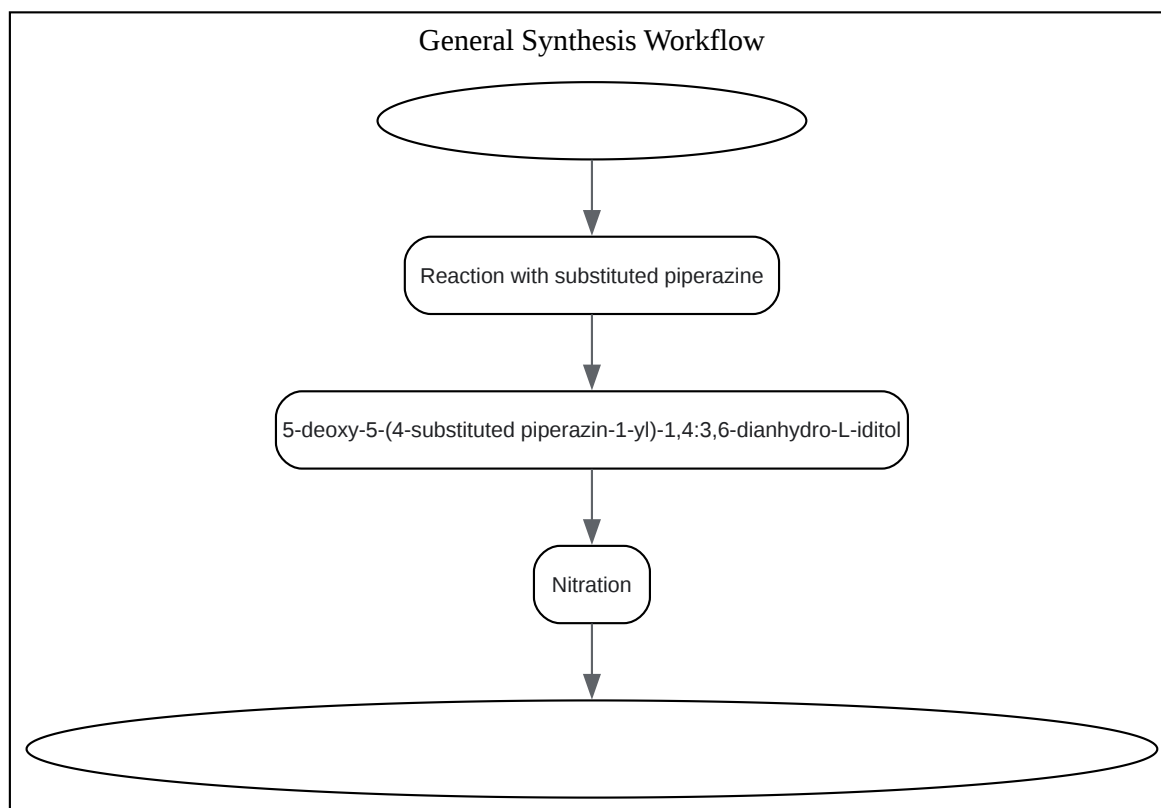
- **Anti-ischemic Activity:** Demonstrated potent activity in a lysine-vasopressin-induced angina pectoris model in rats.[1][2]
- **Reduction of Left Ventricular End-Diastolic Pressure (LVEDP):** Intraduodenal administration of **KF-14124** showed a tendency to decrease LVEDP in a propranolol-induced heart failure model in dogs.[1]
- **Protection against Reperfusion Arrhythmia:** Exhibited a potent protective effect against reperfusion arrhythmia in rats.[1]

Experimental Protocols

The following sections detail the methodologies for the key experiments cited in the evaluation of **KF-14124**'s biological activity.

Synthesis of KF-14124

The synthesis of **KF-14124** is part of a broader synthesis of a series of 5-deoxy-5-(4-substituted piperazin-1-yl)-1,4:3,6-dianhydro-L-iditol 2-nitrates. The general synthetic pathway involves the reaction of a suitable 1,4:3,6-dianhydro-L-iditol precursor with a substituted piperazine. For **KF-14124**, this involves the introduction of the 3-(phenylthio)propyl group onto the piperazine ring.

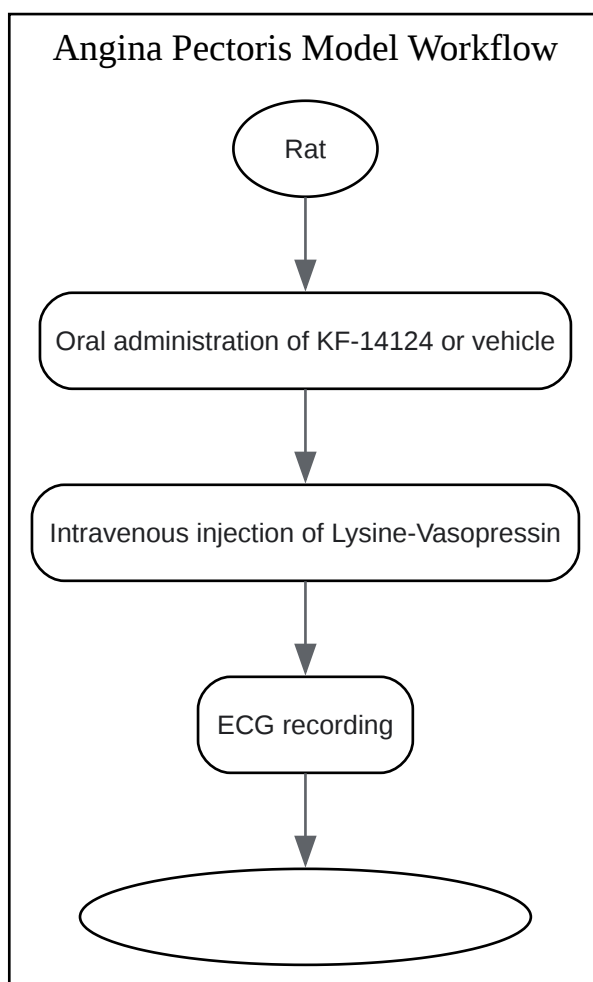


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*General synthetic pathway for **KF-14124**.*

Lysine-Vasopressin-Induced Angina Pectoris Model in Rats

This model is used to assess the antianginal activity of compounds by measuring their ability to inhibit T-wave elevation in the electrocardiogram (ECG) induced by lysine-vasopressin.

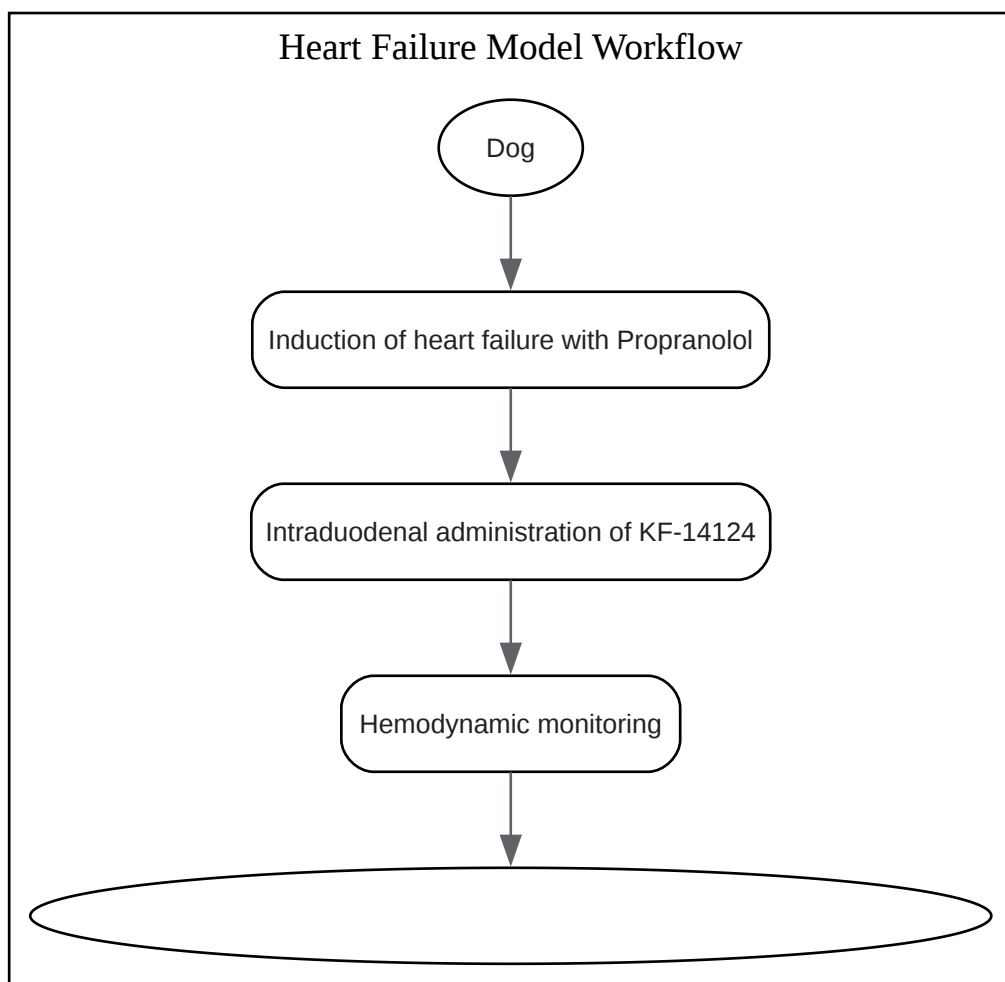


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Experimental workflow for the angina pectoris model.

Propranolol-Induced Heart Failure Model in Dogs

This model evaluates the effect of a substance on cardiac hemodynamics in a state of induced heart failure.

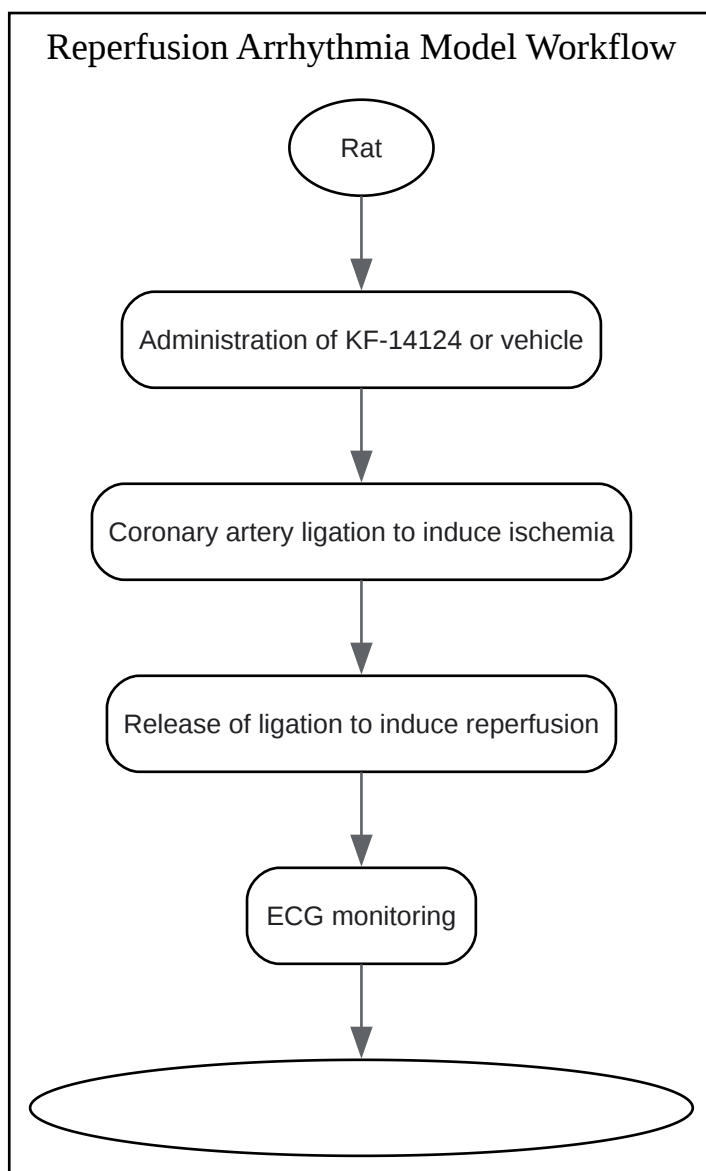


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Experimental workflow for the heart failure model.

Reperfusion Arrhythmia Model in Rats

This model assesses the protective effect of a compound against arrhythmias that occur upon restoration of blood flow to an ischemic area of the heart.



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References

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- 2. Abrogation of ventricular arrhythmias in a model of ischemia and reperfusion by targeting myocardial calcium cycling - PMC [pmc.ncbi.nlm.nih.gov]
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